

Kaempferol 3,4'-diglucoside 7-rhamnoside reference standard for quantitative analysis.

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Compound of Interest

Compound Name: Kaempferol 3,4'-diglucoside 7-rhamnoside

Cat. No.: B12282127

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Technical Support Center: Kaempferol 3,4'-diglucoside 7-rhamnoside Reference Standard

Welcome to the technical support guide for the **Kaempferol 3,4'-diglucoside 7-rhamnoside** reference standard. This document is designed for researchers, analytical scientists, and quality control professionals to provide expert guidance on the proper use, handling, and troubleshooting of this standard in quantitative analysis. As Senior Application Scientists, we have compiled field-proven insights and best practices to ensure the integrity and accuracy of your experimental results.

Section 1: Product Overview and Physicochemical Properties

Kaempferol 3,4'-diglucoside 7-rhamnoside is a complex flavonoid glycoside found in various plants.^[1] Its accurate quantification is critical for phytochemical analysis, natural product research, and the quality control of herbal medicines. The structure consists of a kaempferol aglycone linked to two glucose molecules and one rhamnose molecule.^[1] The multiple sugar moieties significantly increase its polarity and influence its chromatographic behavior.

Physicochemical Data Summary

Property	Value	Source
CAS Number	1131009-93-2	[2][3]
Molecular Formula	C ₃₃ H ₄₀ O ₂₀	[1][2][4]
Molecular Weight	756.67 g/mol	[2][3][4]
Purity (Typical)	≥90.0% (HPLC)	[1][5]
Appearance	Typically a yellow or pale-yellow solid	N/A
Solubility	Soluble in Methanol, Ethanol, DMSO, Pyridine	[6][7]

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Caption: Simplified structure of **Kaempferol 3,4'-diglucoside 7-rhamnoside**.

Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and properties of the reference standard to prevent degradation and ensure analytical accuracy.

Q1: How should I properly store the solid reference standard upon receipt? A: The solid, neat reference standard should be stored in a tightly sealed container at 2-8°C.[2] For long-term storage, desiccated conditions are recommended to prevent moisture absorption, which can affect the compound's accurate weight and stability.

Q2: What is the best solvent to dissolve the reference standard for a stock solution? A: HPLC-grade methanol is the most common and recommended solvent for preparing a stock solution.[6][8] Dimethyl sulfoxide (DMSO) is another excellent option, particularly if higher concentrations are required.[6]

- Expertise & Experience: While the compound is soluble in ethanol and pyridine, methanol and DMSO offer the best compatibility with reversed-phase HPLC mobile phases.[6] Always ensure the final concentration of DMSO in your injected sample is low (typically <1%) and matched with your mobile phase to prevent peak distortion.

Q3: What are the recommended storage conditions for stock solutions to ensure stability? A: Stock solutions are significantly more prone to degradation than the solid compound. For maximum stability:

- Long-term (up to 6 months): Aliquot into single-use vials and store at -80°C.[9]
- Short-term (up to 1 month): Store at -20°C.[9][10]

Q4: Is this compound sensitive to light or pH changes? A: Yes. Flavonoids, as a class, are known to be sensitive to light and pH.

- **Light Sensitivity:** Exposure to UV or ambient light can induce photodegradation.^[10] It is imperative to store solutions in amber vials or containers wrapped in aluminum foil.^[10]
- **pH Stability:** Flavonoid glycosides are generally more stable in acidic to neutral conditions. Alkaline pH can accelerate both hydrolysis of the glycosidic bonds and oxidative degradation of the flavonoid core.^[10] This is a critical reason why acidic modifiers are used in HPLC mobile phases.

Q5: How can I avoid degradation from repeated freeze-thaw cycles? A: Repeatedly freezing and thawing a stock solution is a primary cause of compound degradation.^[10]

- **Trustworthiness:** The best practice is to prepare single-use aliquots from your main stock solution immediately after preparation.^{[9][10]} This ensures that the main stock remains frozen and undisturbed, preserving its integrity for the duration of its shelf life.

Section 3: Experimental Protocols

These protocols provide a validated starting point for your experiments. Optimization may be required based on your specific instrumentation and sample matrix.

Protocol 1: Preparation of Stock and Working Standard Solutions

- **Preparation of Stock Solution (e.g., 1000 µg/mL):**
 - Accurately weigh approximately 5.0 mg of the **Kaempferol 3,4'-diglucoside 7-rhamnoside** reference standard using a calibrated analytical balance.
 - Transfer the solid to a 5 mL amber volumetric flask.
 - Add approximately 3 mL of HPLC-grade methanol and sonicate for 10-15 minutes to ensure complete dissolution.^[8]
 - Allow the solution to return to room temperature.
 - Add methanol to the 5 mL mark, cap, and invert several times to mix thoroughly.
 - This stock solution should be immediately aliquoted and stored as described in the FAQ section.
- **Preparation of Working Standard Solutions (for Calibration Curve):**
 - Prepare a series of working standards by serially diluting the stock solution with the mobile phase initial conditions or a solvent consistent with it (e.g., 90:10 Water:Acetonitrile with 0.1% Formic Acid).
 - A typical calibration curve might include concentrations ranging from 1 µg/mL to 100 µg/mL.^[8]
 - Ensure all dilutions are performed using calibrated pipettes and volumetric flasks for maximum accuracy.

Protocol 2: General HPLC-UV Method for Quantification

This method is a robust starting point for the analysis of **Kaempferol 3,4'-diglucoside 7-rhamnoside**.

Parameter	Recommended Condition
Instrumentation	HPLC system with a quaternary pump, autosampler, column oven, and Diode Array Detector (DAD) or UV-Vis Detector. [11]
Column	C18 Reversed-Phase Column (e.g., 250 mm x 4.6 mm, 5 µm particle size). [11] [12]
Mobile Phase A	0.1% Formic Acid in Water. [11] [13]
Mobile Phase B	0.1% Formic Acid in Acetonitrile. [11]
Gradient Program	0-40 min: 10-26% B 40-70 min: 26-65% B (This is a starting point and must be optimized) [11]
Flow Rate	1.0 mL/min. [11] [12]
Column Temperature	30°C
Detection Wavelength	265 nm or 350 nm (Verify optimal wavelength with DAD). [12]
Injection Volume	10 µL

- **Authoritative Grounding:** The use of a C18 column is standard for separating moderately polar compounds like flavonoid glycosides.[\[11\]](#)[\[12\]](#) The acidic modifier (formic acid) is crucial for obtaining sharp, symmetrical peaks by suppressing the ionization of phenolic hydroxyl groups.[\[13\]](#)[\[14\]](#)

Section 4: Troubleshooting Guide

This guide addresses specific issues you may encounter during quantitative analysis.

Q1: My chromatographic peak is tailing or shows poor shape. What's wrong? A: Peak tailing is a common issue with flavonoids. The cause is often related to interactions between the analyte and the stationary phase or issues with the mobile phase.

- **Potential Cause 1: Inappropriate Mobile Phase pH.** The phenolic hydroxyl groups on the kaempferol structure can interact with residual, un-capped silanols on the silica-based C18 column, causing tailing.
 - **Solution:** Ensure your mobile phase is sufficiently acidic (pH 2.5-3.5). The addition of 0.1-0.2% formic acid is usually sufficient to keep the analyte in its neutral, protonated form, minimizing these secondary interactions.[\[13\]](#)[\[14\]](#)
- **Potential Cause 2: Column Degradation.** Over time, the stationary phase can degrade, especially when used with aggressive mobile phases or at high temperatures.
 - **Solution:** First, try flushing the column with a strong solvent series (e.g., water, isopropanol, acetonitrile). If performance does not improve, replace the column.
- **Potential Cause 3: Injection Solvent Mismatch.** Injecting a standard dissolved in a solvent much stronger than the initial mobile phase (e.g., 100% DMSO) can cause peak distortion.

- Solution: Dilute your final working standards in the initial mobile phase conditions or a solvent slightly weaker than the mobile phase.

Q2: I'm seeing low signal intensity or inconsistent results in my HPLC/LC-MS analysis. What are the potential causes? A: This issue can stem from compound degradation, sample preparation, or instrument settings.

- Potential Cause 1: Compound Degradation. As detailed in the FAQs, the compound can degrade due to improper storage (temperature, light) or repeated freeze-thaw cycles.[\[10\]](#)
 - Solution: Prepare a fresh working standard from a properly stored stock aliquot. Compare its peak area to the old standard. A significant difference suggests degradation.
- Potential Cause 2: Incomplete Dissolution. The reference standard may not have fully dissolved during stock preparation.
 - Solution: Always sonicate the stock solution for an adequate amount of time (10-15 minutes) and visually inspect for any particulate matter before diluting.[\[8\]](#)
- Potential Cause 3 (LC-MS): Ion Suppression. Co-eluting matrix components from your sample can interfere with the ionization of the target analyte in the MS source, reducing its signal.[\[13\]](#)
 - Solution: Conduct a post-column infusion experiment to identify regions of ion suppression. Improve sample cleanup using methods like Solid-Phase Extraction (SPE) or optimize the chromatographic gradient to separate the analyte from the interfering compounds.[\[13\]](#)

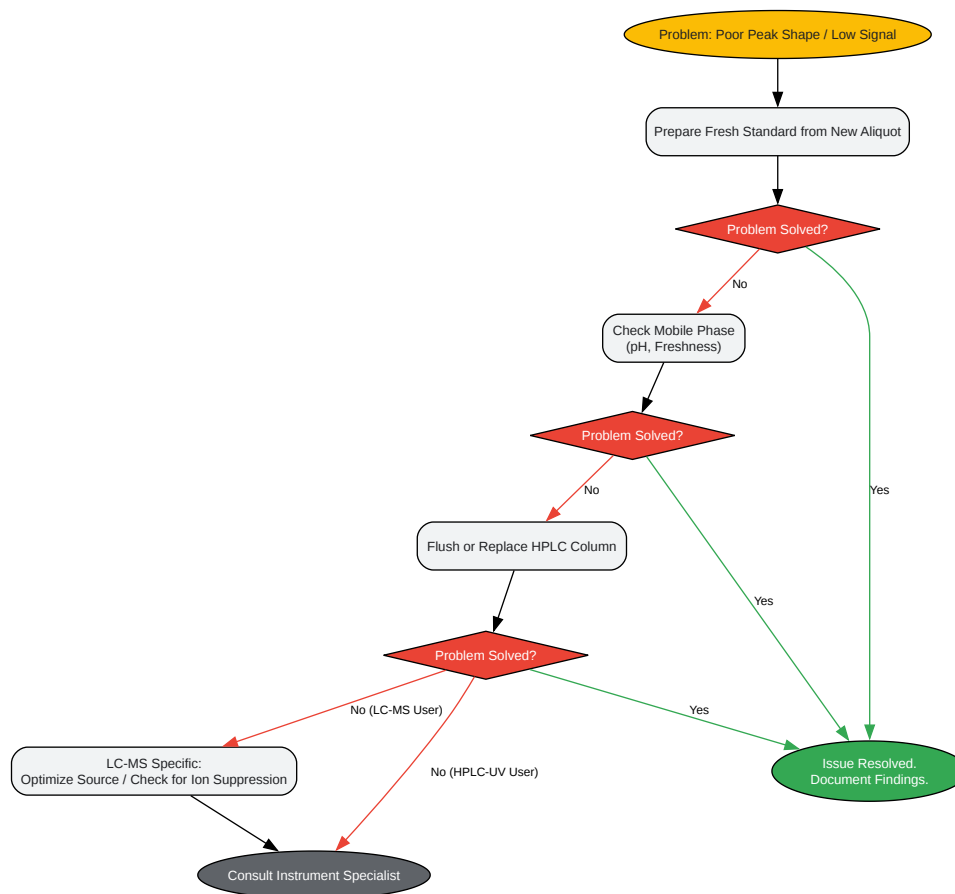
Q3: New, unexpected peaks have appeared in my chromatogram. What do they mean? A: The appearance of new peaks, especially in a reference standard solution, is a strong indicator of degradation.

- Primary Cause: Hydrolysis. The glycosidic bonds linking the sugars to the kaempferol aglycone can break (hydrolyze), particularly if the solution is exposed to heat or non-optimal pH.[\[10\]](#) This will result in new peaks corresponding to the kaempferol aglycone and various partially deglycosylated intermediates.
 - Solution: Confirm the identity of the new peaks by comparing their retention times and UV spectra (if using DAD) to a kaempferol aglycone reference standard. Discard the degraded solution and prepare a fresh one following proper handling and storage procedures.

Q4: (For LC-MS users) My signal is being suppressed. How can I minimize matrix effects? A: Matrix effects are a significant challenge in LC-MS, especially with complex samples like plant extracts.

- Solution 1: Optimize Chromatography. The most effective first step is to improve the separation of your analyte from interfering matrix components. Try a slower gradient, a different C18 column with alternative selectivity, or a different stationary phase altogether (e.g., Phenyl-Hexyl).
- Solution 2: Improve Sample Cleanup. If chromatographic optimization is insufficient, implement a sample cleanup step. Solid-Phase Extraction (SPE) with a C18 cartridge is highly effective for enriching flavonoids while removing more polar or non-polar interferences.[\[13\]](#)
- Solution 3: Use an Isotope-Labeled Internal Standard. The most robust method for correcting matrix effects is to use a stable isotope-labeled version of the analyte as an internal standard. If unavailable, a structurally similar compound that

does not co-elute can be used as an analogue internal standard.



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Caption: Troubleshooting logic for common HPLC & LC-MS analysis issues.

References

- PubChem. (n.d.). **Kaempferol 3,4'-diglucoside 7-rhamnoside**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Elkhateeb, A., et al. (2016). Flavonoid investigation, LC–ESI-MS profile and cytotoxic activity of *Raphanus raphanistrum* L. (Brassicaceae). *Journal of Chemical and Pharmaceutical Research*, 8(7), 786-793. Retrieved from [\[Link\]](#)
- Veeprho. (n.d.). **Kaempferol 3,4'-diglucoside 7-rhamnoside** | CAS 1131009-93-2. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Kaempferol 3-glucoside-7,4'-dirhamnoside. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Yin, R., et al. (2014). Kaempferol 3-O-rhamnoside-7-O-rhamnoside is an endogenous flavonol inhibitor of polar auxin transport in *Arabidopsis* shoots. *The Plant Journal*, 77(4), 591-601. Retrieved from [\[Link\]](#)
- BioCrick. (n.d.). **Kaempferol 3,4'-diglucoside 7-rhamnoside** | CAS:1131009-93-2. Retrieved from [\[Link\]](#)

- Lee, S., et al. (2020). Kaempferol Rhamnosides from *Geranium sibiricum* as Aldose Reductase Inhibitors and Their Content by HPLC Analysis. *Molecules*, 25(12), 2811. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Kaempferol 3-O-rhamnoside-7-O-rhamnoside is an endogenous flavonol inhibitor of polar auxin transport in *Arabidopsis* shoots. Retrieved from [\[Link\]](#)
- FooDB. (n.d.). Showing Compound Kaempferol 3-O-beta-glucopyranoside-7-O-alpha-rhamnopyranoside (FDB093558). Retrieved from [\[Link\]](#)
- LCGC International. (2024). Advancements in Detecting Kaempferol. Retrieved from [\[Link\]](#)
- Liu, Y., et al. (2015). Characterization and Quantification by LC-MS/MS of the Chemical Components of the Heating Products of the Flavonoids Extract in Pollen Typhae for Transformation Rule Exploration. *PLoS ONE*, 10(10), e0139352. Retrieved from [\[Link\]](#)
- Zhang, H., et al. (2019). Determination of Flavonoid Glycosides by UPLC-MS to Authenticate Commercial Lemonade. *Molecules*, 24(16), 2994. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass fragmentation pathways deduced of (A) kaempferol-3- O -β- D.... Retrieved from [\[Link\]](#)
- Motilal, S., & Maharaj, V. (2014). HPLC Determination of Selected Flavonoid Glycosides and their Corresponding Aglycones in *Sutherlandia frutescens* Materials. *Medicinal & Aromatic Plants*, 3(4). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Principal fragmentation pathway of compound 24, kaempferol-3-O-diglucoside-7-O-glucoside. Retrieved from [\[Link\]](#)
- Lee, E. H., et al. (2016). Characterization and quantification of flavonoid glycosides in the *Prunus* genus by UPLC-DAD-QTOF/MS. *Journal of the Korean Society for Applied Biological Chemistry*, 59(4), 585-593. Retrieved from [\[Link\]](#)

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Sources

- 1. CAS 1131009-93-2: Kaempferol 3,4'-diglucoside 7-rhamnoside [\[cymitquimica.com\]](#)
- 2. Kaempferol 3,4'-diglucoside 7-rhamnoside - PhyProof Reference Substances [\[phyproof.phytolab.com\]](#)
- 3. Kaempferol 3,4'-Diglucoside 7-Rhamnoside - SRIRAMCHEM [\[sriramchem.com\]](#)
- 4. Kaempferol 3,4'-diglucoside 7-rhamnoside | C33H40O20 | CID 77262603 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. Kaempferol 3,4 -diglucoside 7-rhamnoside phyproof Reference Substance 1131009-93-2 [\[sigmaaldrich.com\]](#)
- 6. Kaempferol 3,4'-diglucoside 7-rhamnoside | CAS:1131009-93-2 | Manufacturer ChemFaces [\[chemfaces.com\]](#)
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